

3-Methylnonadecane CAS number and chemical synonyms

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Compound of Interest

Compound Name: 3-Methylnonadecane

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An In-depth Technical Guide to 3-Methylnonadecane

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methylnonadecane is a saturated, branched-chain alkane with the chemical formula $C_{20}H_{42}$. This comprehensive technical guide provides a detailed overview of its chemical properties, synthesis, analytical methodologies, and known biological significance. While direct applications in drug development are not extensively documented, this guide explores its role as a semiochemical and its presence in natural sources, offering insights for researchers in various fields.

Chemical Identification and Properties

CAS Number: 6418-45-7[1]

Chemical Synonyms:

- Nonadecane, 3-methyl-[2]
- (±)-3-Methylnonadecane

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C20H42	[1][2]
Molecular Weight	282.55 g/mol	[1][2]
Appearance	Colorless liquid or solid (waxy)	[3]
Boiling Point	353.6 °C (estimated)	
Melting Point	Not available	
Density	0.79 g/cm ³ (estimated)	
Solubility	Insoluble in water; soluble in nonpolar organic solvents	
LogP	10.1 (estimated)	

Synthesis and Manufacturing

While specific industrial-scale synthesis protocols for **3-Methylnonadecane** are not widely published, general methods for the synthesis of long-chain branched alkanes can be adapted. A common laboratory-scale approach involves a Grignard reaction followed by reduction.

Experimental Protocol: Grignard Synthesis (General Approach)

- **Grignard Reagent Formation:** React a suitable alkyl halide (e.g., 1-bromoheptadecane) with magnesium turnings in an anhydrous ether solvent (e.g., diethyl ether or tetrahydrofuran) to form the Grignard reagent (heptadecylmagnesium bromide).
- **Coupling Reaction:** React the Grignard reagent with a ketone (e.g., 2-butanone). This will result in a tertiary alcohol.
- **Dehydration:** Dehydrate the tertiary alcohol using a strong acid catalyst (e.g., sulfuric acid) to form a mixture of alkenes.

- Hydrogenation: Hydrogenate the alkene mixture using a catalyst such as palladium on carbon (Pd/C) under a hydrogen atmosphere to yield **3-Methylnonadecane**.

Note: This is a generalized protocol. Reaction conditions, including temperature, reaction time, and purification methods, would need to be optimized for this specific synthesis.

Analytical Methodologies

The analysis of **3-Methylnonadecane**, particularly in complex mixtures like insect cuticular extracts, is typically performed using gas chromatography-mass spectrometry (GC-MS). Nuclear magnetic resonance (NMR) spectroscopy is used for structural elucidation of the pure compound.

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To separate and identify **3-Methylnonadecane** from a mixture and to quantify its abundance.

Experimental Protocol:

- Sample Preparation: Dissolve the sample containing **3-Methylnonadecane** in a volatile organic solvent such as hexane or dichloromethane. If analyzing insect cuticular hydrocarbons, a common method is to wash the insect with the solvent for a short period.
- Gas Chromatograph (GC) Conditions:
 - Column: A nonpolar capillary column, such as one coated with 5% phenyl-methylpolysiloxane (e.g., DB-5 or equivalent), is typically used.
 - Injector Temperature: 250-280 °C.
 - Oven Temperature Program: Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a high temperature (e.g., 300-320 °C) at a rate of 10-20 °C/min.
 - Carrier Gas: Helium or hydrogen at a constant flow rate.
- Mass Spectrometer (MS) Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 550.
- Ion Source Temperature: 230 °C.
- Transfer Line Temperature: 280 °C.

Data Analysis: The retention time of the peak corresponding to **3-Methylnonadecane** is compared to that of a known standard. The mass spectrum will show characteristic fragmentation patterns for branched alkanes, which can be compared to library spectra for confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of purified **3-Methylnonadecane**.

^1H NMR Spectroscopy:

- Expected Chemical Shifts:
 - The methyl protons of the ethyl group at the C2 position will appear as a triplet around 0.8-0.9 ppm.
 - The methyl protons of the methyl group at the C3 position will appear as a doublet around 0.8-0.9 ppm.
 - The methylene protons of the long alkyl chain will appear as a broad multiplet around 1.2-1.4 ppm.
 - The methine proton at the C3 position will appear as a multiplet further downfield.

^{13}C NMR Spectroscopy:

- Expected Chemical Shifts:
 - The carbon of the terminal methyl group of the long chain will appear around 14 ppm.

- The carbons of the methylene groups in the long chain will appear in the range of 22-34 ppm.
- The carbon of the methyl group at the C3 position will appear in a distinct region for branched alkanes.
- The methine carbon at the C3 position will also have a characteristic chemical shift.

Biological Significance and Potential Applications

The primary known biological role of **3-Methylnonadecane** is as a cuticular hydrocarbon (CHC) and a semiochemical (pheromone) in insects.

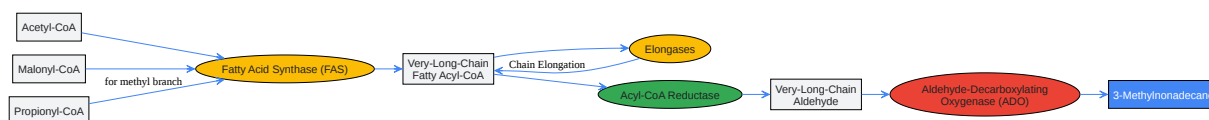
Role in Insects

In many insect species, the cuticle is covered by a layer of hydrocarbons that primarily serves to prevent water loss. This layer is often a complex mixture of n-alkanes, alkenes, and methyl-branched alkanes. **3-Methylnonadecane** has been identified as a component of the CHC profile in various insects, including some species of fruit flies.

Beyond its function in desiccation resistance, **3-Methylnonadecane** can act as a pheromone, influencing social and mating behaviors.

Cuticular Hydrocarbon Biosynthesis Pathway

The biosynthesis of branched-chain alkanes like **3-Methylnonadecane** in insects is a multi-step enzymatic process that occurs in specialized cells called oenocytes.



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Caption: Biosynthesis of **3-Methylnonadecane** in insects.

Potential in Drug Development

Currently, there is limited research on the direct application of **3-Methylnonadecane** in drug development for human diseases. However, understanding the biological roles of such molecules in other organisms can inspire novel therapeutic strategies. For instance, the disruption of CHC biosynthesis or perception in insect vectors of disease could be a target for new pesticides.

The metabolism of branched-chain fatty acids, which are structurally related to branched-chain alkanes, is an area of active research in human metabolic diseases. While speculative, understanding how the human body processes exogenous long-chain branched alkanes could be relevant in toxicology and nutrition science.

Toxicology and Safety

There is a lack of specific toxicological data for **3-Methylnonadecane**. As a long-chain saturated hydrocarbon, it is expected to have low acute toxicity. However, like other nonpolar substances, it may cause skin and eye irritation upon direct contact. Inhalation of aerosols could potentially lead to respiratory irritation. Due to its high lipophilicity (high estimated LogP), there is a potential for bioaccumulation, though its metabolism and excretion in mammals have not been well-studied.

Conclusion

3-Methylnonadecane is a branched-chain alkane with well-defined chemical and physical properties. Its primary biological significance is in the chemical ecology of insects, where it functions as a cuticular hydrocarbon and a pheromone. While direct applications in drug development are yet to be explored, the study of its biosynthesis and biological activity provides a foundation for research in pest management and potentially in understanding the metabolism of xenobiotic lipids. Further research is needed to fully elucidate its toxicological profile and potential interactions with mammalian biological systems.

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